

# Application Notes and Protocols for Hypnorm-Midazolam Anesthetic Combination in Mice

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## Compound of Interest

Compound Name: Hypnorm

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This document provides detailed application notes and protocols for the use of a **Hypnorm** and midazolam combination to induce surgical anesthesia in mice. The information compiled herein is intended for use in a controlled research environment by qualified personnel.

## Introduction

The combination of **Hypnorm**, a neuroleptanalgesic agent, and midazolam, a benzodiazepine, is a well-established method for inducing surgical anesthesia in mice and other laboratory rodents.<sup>[1][2]</sup> **Hypnorm** itself is a mixture of fentanyl, a potent opioid analgesic, and fluanisone, a butyrophenone neuroleptic.<sup>[3][4]</sup> While **Hypnorm** alone provides sedation and analgesia, it offers poor muscle relaxation.<sup>[1][4]</sup> The addition of a benzodiazepine like midazolam is crucial for achieving the level of muscle relaxation required for surgical procedures.<sup>[1][3][4]</sup> This combination provides a stable plane of surgical anesthesia for a moderate duration.<sup>[2][3][4]</sup>

## Data Presentation: Dosages and Effects

The following table summarizes the recommended dosages and expected effects of the **Hypnorm**-midazolam combination for mice. It is important to note that dosages may need to be adjusted based on the specific strain, age, and health status of the mice.

Anesthetic Combination	Drug Concentrations	Dosage (per kg body weight)	Administration Route	Expected Duration of Anesthesia	Notes
Hypnorm & Midazolam	Fentanyl citrate: 0.315 mg/mL Fluanisone: 10 mg/mL Midazolam: 5 mg/mL	Fentanyl citrate: 0.095 mg/kg Fluanisone: 3 mg/kg Midazolam: 2.0 mg/kg	Intraperitoneal (IP)	20-40 minutes	Provides good surgical anesthesia with muscle relaxation. <a href="#">[3]</a> <a href="#">[4]</a>
Hypnorm & Midazolam (alternative preparation)	See Protocol 2 for mixture preparation	10.0 mL/kg of the final mixture	Intraperitoneal (IP)	30-40 minutes	Produces reliable surgical anesthesia. <a href="#">[2]</a> <a href="#">[5]</a>
Fentanyl, Fluanisone, and Midazolam (FFM) Mixture	See Protocol 3 for preparation	Fentanyl: 3.313 mg/kg Fluanisone: 104.8 mg/kg Midazolam: 52.42 mg/kg	Intraperitoneal (IP)	Several hours	Provides stable hemodynamics. <a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Anesthesia with Separately Prepared Hypnorm and Midazolam

This protocol is adapted from standard veterinary guidelines and research practices.[\[3\]](#)[\[4\]](#)

Materials:

- **Hypnorm®** solution (Fentanyl citrate 0.315 mg/mL, Fluanisone 10 mg/mL)
- Midazolam solution (5 mg/mL)

- Sterile Water for Injection
- Sterile 1 mL syringes with 25-27 gauge needles
- Heating pad
- Ophthalmic ointment

Procedure:

- Animal Preparation:
  - Accurately weigh the mouse to determine the precise drug dosage.
  - Place the mouse in a quiet and clean environment to minimize stress.
- Anesthetic Preparation:
  - To prepare a single injectable solution, both **Hypnorm®** and Midazolam (5 mg/mL) must be diluted.[\[2\]](#)[\[3\]](#)[\[4\]](#)
  - Dilute each drug with an equal volume of Water for Injection before mixing them.[\[2\]](#)[\[3\]](#)[\[4\]](#)
  - The resulting mixture will contain 1.25 mg/mL midazolam, 2.5 mg/mL fluanisone, and 0.079 mg/mL fentanyl citrate.[\[2\]](#)[\[3\]](#)
- Administration:
  - Administer the prepared anesthetic solution via intraperitoneal (IP) injection.
  - The recommended injection volume for mice is 10 ml/kg of the final mixture.[\[3\]](#)
- Induction and Monitoring:
  - Anesthesia induction is typically rapid.
  - Monitor the animal closely for the loss of the righting reflex to confirm the onset of anesthesia.

- Assess the depth of anesthesia by checking for the absence of a pedal withdrawal reflex (toe pinch).
- Apply ophthalmic ointment to the eyes to prevent corneal drying.
- Maintain the mouse's body temperature using a heating pad.
- Recovery:
  - Place the mouse in a clean, warm cage for recovery.
  - Monitor the animal until it is fully ambulatory.
  - The effects of midazolam can last for several hours, and a prolonged recovery time may be observed.<sup>[1]</sup>

## Protocol 2: Alternative Single Injection Mixture

This protocol provides an alternative dilution for a single injection.<sup>[5]</sup>

Mixture Preparation:

- Combine one part **Hypnorm®**, one part midazolam (5 mg/mL initial concentration), and two parts Water for Injection.

Administration:

- Administer 10.0 mL/kg of this mixture via intraperitoneal (IP) injection.<sup>[5]</sup>

## Protocol 3: Fentanyl, Fluanisone, and Midazolam (FFM) Mixture for Prolonged Anesthesia

This combination is reported to provide stable hemodynamics for several hours.<sup>[4]</sup>

Dosage:

- Fentanyl: 3.313 mg/kg
- Fluanisone: 104.8 mg/kg

- Midazolam: 52.42 mg/kg

Administration:

- Administer via intraperitoneal (IP) injection.

## Mandatory Visualization

The following diagram illustrates the general experimental workflow for inducing anesthesia in mice using the **Hypnorm**-midazolam combination.



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Caption: Experimental workflow for **Hypnorm**-midazolam anesthesia in mice.

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## References

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